Physicochemical Profiling: The Causality of the Extra Nitrogen

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Compound of Interest

Compound Name:	*1-Pyridin-2-ylpiperidin-3-amine;dihydrochloride*
CAS No.:	*2416236-20-7*
Cat. No.:	*B2435108*

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The decision to transition from a pyridine-piperidine amine to a pyrimidine-piperidine amine is fundamentally driven by electronic and structural differences.

- Basicity (pKa): The introduction of a second nitrogen atom in the pyrimidine ring significantly alters the electronic landscape. While the conjugate acid of pyridine has a pKa of approximately 5.3, the additional electron-withdrawing nitrogen in pyrimidine drastically reduces its basicity to a pKa of roughly 1.1 to 1.23[2][3]. This reduced basicity prevents the pyrimidine core from being protonated at physiological pH, which can favorably alter the overall charge distribution of the linked piperidine amine.

- Lipophilicity and Solubility: Pyrimidines generally exhibit lower lipophilicity (LogD) compared to their pyridine counterparts. Introducing heteroatoms into a phenyl or pyridine ring typically leads to a reduction in the cLogP value[4]. This reduction in lipophilicity often translates to improved aqueous solubility and a lower propensity for off-target lipophilic binding, such as hERG channel blockade.

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- Metabolic Stability: Pyridine rings can undergo metabolism via oxidation or methylation pathways, sometimes forming toxic pyridinium ions[2]. By replacing the pyridine ring with a more electron-deficient diazine (pyrimidine), the scaffold becomes electronically biased against direct CYP450-mediated oxidation, thereby enhancing the half-life of the compound[2].

Target Binding: Conformational Control and Steric Clashes

Beyond ADMET improvements, the pyridine-to-pyrimidine switch can profoundly impact target affinity through conformational control. A classic example is observed in the development of troponin I-interacting kinase (TNNI3K) inhibitors[5].

A pyrrolopyridine-based inhibitor exhibited weak potency (IC50 = 8,000 nM)[5]. Crystallographic analysis revealed that a steric clash between the C-H bond of the pyridine ring and the adjacent moiety prevented the molecule from adopting the flat, coplanar conformation required for optimal binding in the ATP pocket[5]. By switching to a pyrimidine isostere, the problematic C-H bond was replaced by a bare nitrogen atom[5]. This strategic edit eliminated the steric clash, allowing the molecule to achieve coplanarity and resulting in a 100-fold increase in binding affinity (IC50 = 80 nM)[5].

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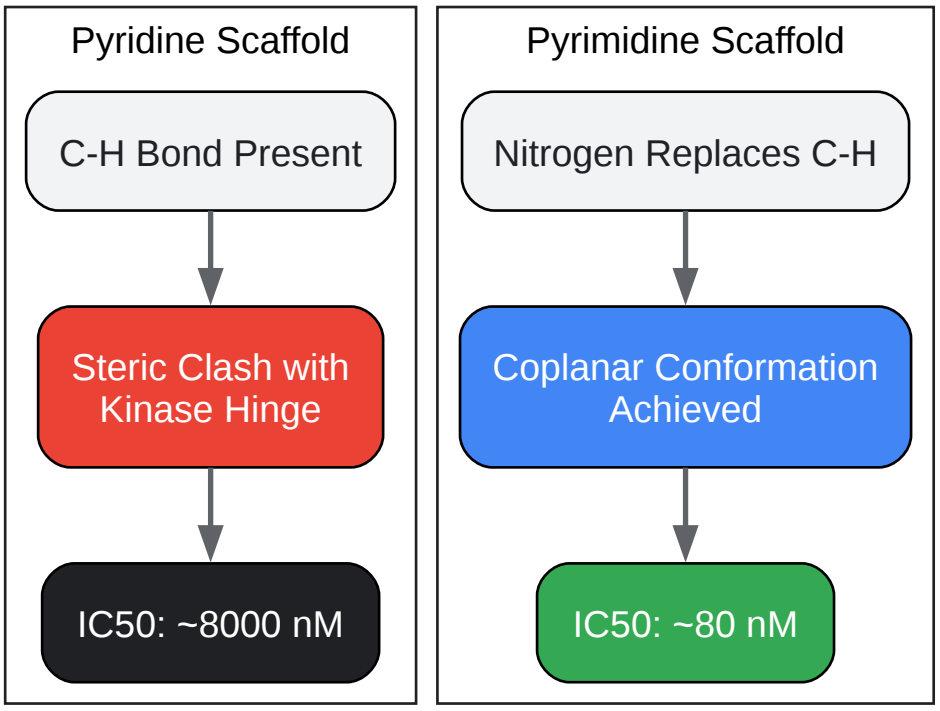

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Conformational advantage of pyrimidine over pyridine in relieving steric clashes.

Comparative Performance Data

The following table synthesizes representative matched molecular pair (MMP) data demonstrating the typical shifts in physicochemical and in vitro ADMET properties when transitioning from a pyridine-piperidine to a pyrimidine-piperidine scaffold.

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Property / Assay	Pyridine-Piperidine Amine	Pyrimidine-Piperidine Amine	Causality / Mechanism
Core pKa	~5.3	~1.1 - 1.3	Inductive electron withdrawal by the second nitrogen atom.
LogD (pH 7.4)	2.8	1.9	Increased polarity and reduced desolvation penalty.
Aqueous Solubility	45 µg/mL	>200 µg/mL	Lower crystal lattice energy and higher solvation.
HLM Intrinsic Clearance	85 µL/min/mg	22 µL/min/mg	Electron-deficient pyrimidine resists CYP-mediated epoxidation.
hERG Inhibition (IC50)	2.1 µM	>10 µM	Reduced lipophilicity lowers affinity for the hydrophobic hERG pore.

Experimental Methodologies: Self-Validating Protocols

To objectively evaluate these scaffolds, robust and self-validating experimental workflows are required.

Protocol A: High-Throughput Potentiometric pKa and LogD Determination Rationale: Accurate measurement of ionization and lipophilicity is critical for predicting oral absorption and BBB penetration.

- Preparation: Prepare 10 mM stock solutions of the piperidine amine compounds in LC-MS grade DMSO.

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- Standardization: Calibrate the potentiometric titrator using standardized 0.15 M HCl and 0.15 M KOH. Self-Validation Step: Titrate a known standard (e.g., labetalol) to ensure the measured pKa is within ±0.05 units of the literature value.
- Aqueous pKa Titration: Dilute the stock in 0.15 M KCl (aqueous). Titrate from pH 2.0 to 12.0 under a nitrogen atmosphere to prevent CO2 absorption.
- LogP/LogD Measurement: Perform a dual-phase titration by adding a known volume of water-saturated octanol to the aqueous sample. The shift in the apparent pKa in the presence of octanol is used to calculate the partition coefficient (LogP) and distribution coefficient (LogD at pH 7.4).

Protocol B: In Vitro Human Liver Microsome (HLM) Stability Assay Rationale: Assesses the vulnerability of the piperidine and heteroaromatic rings to Phase I oxidative metabolism.

- Incubation Mixture: Combine human liver microsomes (0.5 mg/mL final protein concentration) with 1 µM of the test compound in 100 mM potassium phosphate buffer (pH 7.4) containing 3.3 mM MgCl2.
- Quality Control (Self-Validation): Run parallel incubations with Verapamil (high clearance control) and Warfarin (low clearance control). Validation Gate: If the intrinsic clearance (CLint) of Verapamil does not exceed 40 µL/min/mg, or Warfarin exceeds 5 µL/min/mg, the entire assay plate is rejected due to compromised enzymatic activity.
- Reaction Initiation: Pre-incubate at 37°C for 5 minutes. Initiate the reaction by adding NADPH (1 mM final concentration).
- Time-Course Sampling: Quench 50 µL aliquots at 0, 5, 15, 30, and 45 minutes into 150 µL of ice-cold acetonitrile containing an internal standard (e.g., tolbutamide).
- Analysis: Centrifuge at 4000 rpm for 15 minutes. Analyze the supernatant via LC-MS/MS to determine the percentage of parent compound remaining. Calculate CLintbased on the elimination rate constant (k).

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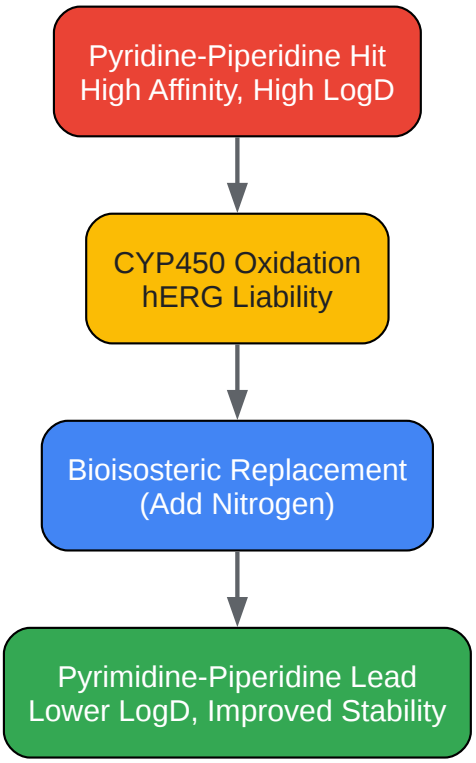

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Scaffold hopping workflow from pyridine to pyrimidine to resolve ADMET liabilities.

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